

Cochlioquinone A: A Technical Guide to its Chemical Properties and Biological Activities

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Compound of Interest

Compound Name: Cochlioquinone A

Cat. No.: B018001

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Abstract

Cochlioquinone A is a naturally occurring meroterpenoid with the chemical formula C₃₀H₄₄O₈.^[1] Isolated from various fungi, this compound has garnered significant interest within the scientific community due to its diverse and potent biological activities.^{[2][3]} This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Cochlioquinone A**. Detailed summaries of its inhibitory activities against key enzymes such as diacylglycerol kinase (DGK) and diacylglycerol acyltransferase (DGAT) are presented, along with its antagonistic effects on the human CCR5 chemokine receptor.^{[4][5]} This document includes structured data tables for easy comparison of quantitative bioactivity, representative experimental protocols for key assays, and visualizations of relevant signaling pathways and workflows to facilitate a deeper understanding of its mechanism of action and potential therapeutic applications.

Chemical Structure and Properties

Cochlioquinone A possesses a complex chemical structure characterized by a p-benzoquinone ring linked to a sesquiterpene moiety and a C7 side-chain.^[6] Its systematic IUPAC name is [(2S,3R,4S)-2-[(3R,4aR,6aR,12S,12aS,12bR)-12-hydroxy-3-(2-hydroxypropan-2-yl)-6a,12b-dimethyl-8,11-dioxo-1,2,3,4a,5,6,12,12a-octahydropyrano[3,2-a]xanthen-9-yl]-4-methylhexan-3-yl] acetate.^{[1][2]}

Table 1: Chemical Identifiers and Properties of **Cochlioquinone A**

Property	Value	Reference
Molecular Formula	C30H44O8	[1][2][4][5]
Molecular Weight	532.7 g/mol	[2][4]
CAS Number	32450-25-2	[1][2][4]
Appearance	Yellow lyophilisate	[4]
Solubility	Soluble in DMF, DMSO, Ethanol, Methanol	[4][7]
SMILES	<chem>C[C@]12--INVALID-LINK--(O)C)CC2">C@@([H])CC--INVALID-LINK--(C)OC4=C3C(C=C(--INVALID-LINK----INVALID-LINK----INVALID-LINK--CC)C4=O)=O</chem>	[4]
InChI Key	UWSYUCZPPVXEKW-MHUJXPXPSA-N	[2][4]

Biological Activity and Mechanism of Action

Cochlioquinone A exhibits a range of biological activities, primarily centered around the inhibition of key enzymes involved in cellular signaling and lipid metabolism. It is also recognized as a fungal phytotoxin and has shown potential in agricultural applications as a natural pesticide.[3][8][9]

Inhibition of Diacylglycerol Kinase (DGK)

Cochlioquinone A is a specific inhibitor of diacylglycerol kinase (DGK), an enzyme that phosphorylates diacylglycerol (DAG) to produce phosphatidic acid (PA).[10] By inhibiting DGK, **Cochlioquinone A** increases the intracellular concentration of DAG, a key second messenger that activates protein kinase C (PKC).[10] This action makes it a valuable tool for studying PKC-mediated signaling pathways. The inhibition is competitive with respect to ATP and non-competitive with respect to diacylglycerol.[10]

Inhibition of Diacylglycerol Acyltransferase (DGAT)

Cochlioquinone A also demonstrates inhibitory activity against diacylglycerol acyltransferase (DGAT), the enzyme responsible for the final step in triglyceride synthesis.[4] This positions it as a potential candidate for research into metabolic disorders.

Antagonism of Human CCR5 Chemokine Receptor

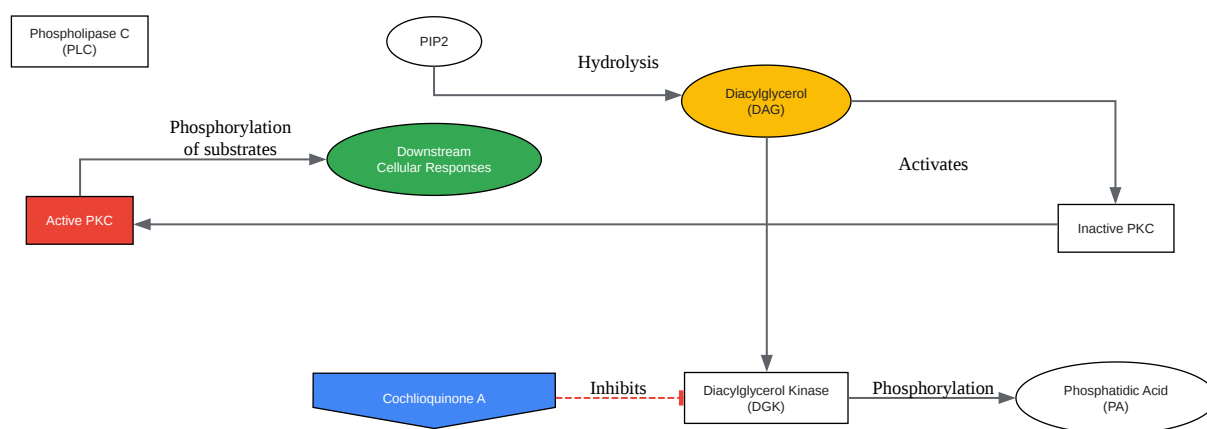
Studies have shown that **Cochlioquinone A** can compete with macrophage inflammatory protein-1 α (MIP-1 α) for binding to the human CCR5 chemokine receptor.[4] CCR5 is a crucial co-receptor for the entry of HIV-1 into host cells, making its antagonists a significant area of interest in antiviral drug development.

Table 2: Quantitative Biological Activity of **Cochlioquinone A**

Target	Activity	Value	Cell Line/System	Reference
Diacylglycerol Kinase (DGK)	Ki	3.1 μ M	in vitro	[4][10]
Diacylglycerol Kinase (DGK)	IC50 (for reduction of phosphatidic acid)	3 μ M	T cell lymphoma	[4][10]
Diacylglycerol Acyltransferase (DGAT)	IC50	5.6 μ M	in vitro	[4]
Human CCR5 Chemokine Receptor	IC50	11 μ M	in vitro	[4]

Signaling Pathway

The primary signaling pathway affected by **Cochlioquinone A**, based on current research, is the protein kinase C (PKC) pathway, through its inhibition of diacylglycerol kinase (DGK).



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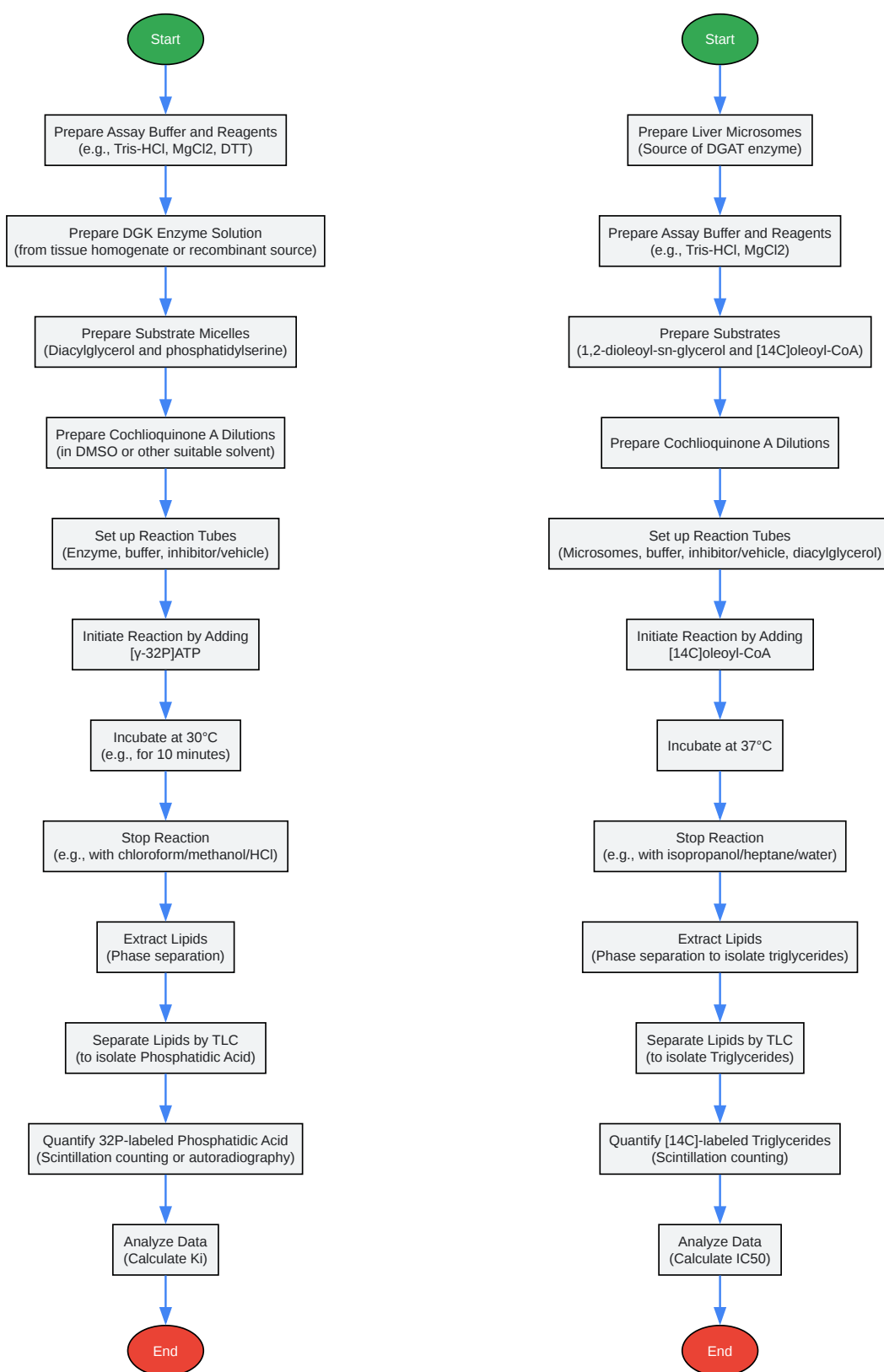
Caption: Signaling pathway of **Cochlioquinone A**.

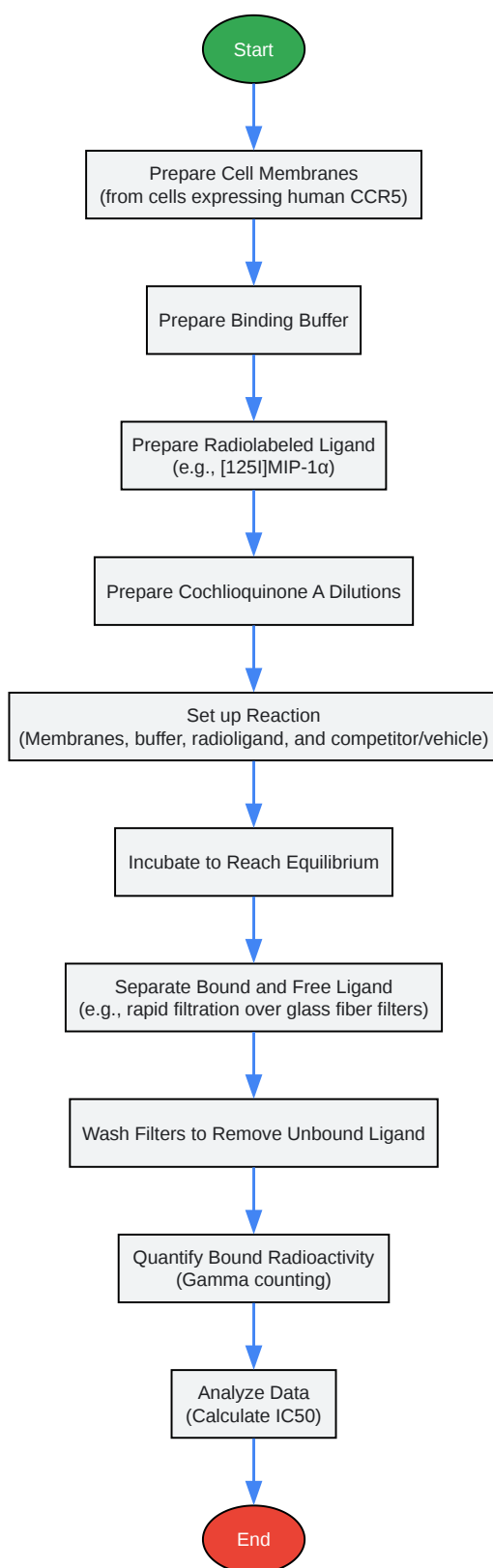
Experimental Protocols

The following are representative protocols for assays used to determine the biological activity of **Cochlioquinone A**. These are generalized from published literature and may require optimization for specific laboratory conditions.

Diacylglycerol Kinase (DGK) Inhibition Assay (Representative Protocol)

This protocol is based on the method described by Machida et al. (1995).^[10]





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